

Preparation of Adh-503 Stock Solution for Cell Culture Applications

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Compound of Interest

Compound Name: Adh-503
CAS No.: 2055362-74-6
Cat. No.: B605183

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Introduction

Adh-503, also known as (Z)-Leukadherin-1 choline, is a potent, orally active, allosteric agonist of CD11b.^{[1][2][3][4][5]} It functions by repolarizing tumor-associated macrophages, decreasing the infiltration of immunosuppressive myeloid cells into tumors, and augmenting dendritic cell responses. These characteristics make **Adh-503** a compound of significant interest in cancer immunotherapy research. Proper preparation of a sterile, accurate stock solution is the first critical step for reliable and reproducible results in in vitro cell culture experiments. This document provides a detailed protocol for the preparation, storage, and use of **Adh-503** stock solutions for cell culture applications.

Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **Adh-503**.

Parameter	Value	Source
Molecular Weight	524.65 g/mol	
Solubility in DMSO	≥ 21.43 mg/mL (40.85 mM)	
100 mg/mL (190.23 mM)		
Solubility in Ethanol	~3.33 - 4 mg/mL	
Solubility in Water	Insoluble	
Recommended Stock Solution Storage	-80°C for up to 6 months	
	-20°C for up to 1 month	
Typical Cell Culture Working Concentration	4 µM	

Experimental Protocols

Materials

- **Adh-503** powder (CAS: 2055362-74-6)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL, 15 mL, 50 mL)
- Sterile, disposable syringes
- Sterile syringe filters (0.22 µm pore size, DMSO-compatible, e.g., PVDF or PTFE)
- Sterile cell culture medium (e.g., RPMI-1640, DMEM)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for Preparing a 10 mM Adh-503 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common concentration for laboratory use. Adjust calculations as needed for a different desired concentration.

- Pre-weighing Preparation:
 - Bring the **Adh-503** powder vial to room temperature before opening to prevent condensation of moisture.
 - Perform all steps in a sterile environment, such as a laminar flow hood, to maintain sterility.
- Weighing the **Adh-503** Powder:
 - Carefully weigh out the desired amount of **Adh-503** powder. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 524.65 \text{ g/mol} / 1000 = 5.25 \text{ mg}$
 - Weigh approximately 5.25 mg of **Adh-503** powder and place it into a sterile conical tube.
- Dissolving in DMSO:
 - Add the calculated volume of sterile, anhydrous DMSO to the tube containing the **Adh-503** powder. In this example, add 1 mL of DMSO.
 - Cap the tube tightly and vortex thoroughly to dissolve the powder. Gentle warming to 37°C and sonication can be used to aid dissolution if precipitation is observed.
- Sterilization:
 - To ensure the stock solution is free from microbial contamination, it must be sterile-filtered.
 - Draw the **Adh-503**/DMSO solution into a sterile syringe.
 - Attach a sterile 0.22 µm syringe filter to the syringe.

- Dispense the solution through the filter into a new sterile, light-protected polypropylene tube.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the sterile stock solution into smaller, single-use volumes (e.g., 20 μ L, 50 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

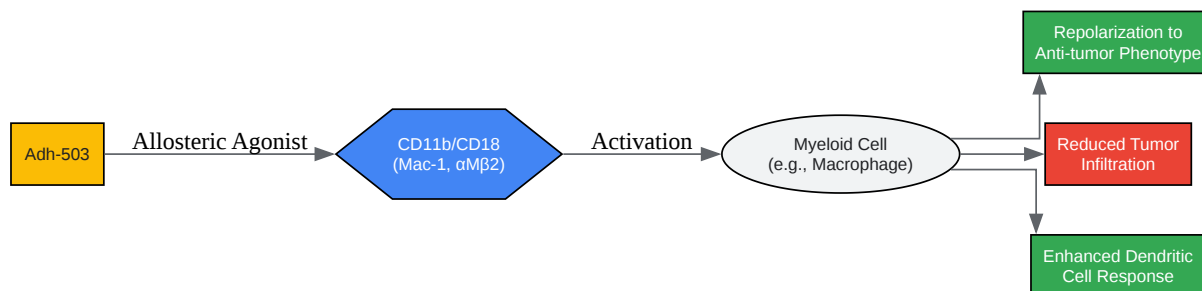
Protocol for Preparing a Working Solution in Cell Culture Medium

- Thawing the Stock Solution:
 - Thaw a single aliquot of the **Adh-503** stock solution at room temperature.
- Dilution into Culture Medium:
 - It is crucial to dilute the DMSO stock solution directly into the cell culture medium at a high dilution factor to minimize DMSO toxicity to the cells. The final concentration of DMSO in the cell culture should ideally be below 0.5%, and not exceed 1%.
 - For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock solution (a 1:1000 dilution):
 - Add 1 μ L of the 10 mM **Adh-503** stock solution to 999 μ L of pre-warmed, complete cell culture medium.
 - Mix gently by pipetting up and down or by inverting the tube. Do not vortex, as this can cause shearing of media components.
- Application to Cells:

- The freshly prepared working solution is now ready to be added to your cell cultures.

Visualizations

Signaling Pathway of Adh-503



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Caption: **Adh-503** acts as an allosteric agonist of the CD11b receptor on myeloid cells.

Experimental Workflow for Stock Solution Preparation

Preparation

1. Weigh Adh-503 Powder



2. Dissolve in Anhydrous DMSO



3. Sterile Filter (0.22 μ m)



Storage

4. Aliquot into Single-Use Tubes



5. Store at -80°C or -20°C



Usage

6. Thaw Aliquot



7. Dilute in Cell Culture Medium



8. Apply to Cells

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